

# Overcoming Trinexapac-ethyl phytotoxicity in sensitive plant species

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## Compound of Interest

Compound Name: Trinexapac-ethyl

Cat. No.: B166841

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## Technical Support Center: Trinexapac-ethyl Application

This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals utilizing **Trinexapac-ethyl**. The information focuses on identifying and overcoming phytotoxicity in sensitive plant species during experimental procedures.

## Frequently Asked Questions (FAQs)

Q1: What is **Trinexapac-ethyl** and what is its primary mechanism of action?

A1: **Trinexapac-ethyl** is a synthetic plant growth regulator belonging to the cyclohexanedione chemical family.<sup>[1]</sup> It is absorbed by the foliage and translocated to the growing shoots.<sup>[2][3]</sup> Its primary mode of action is the inhibition of gibberellin (GA) biosynthesis.<sup>[4][5]</sup> Specifically, it blocks the 3 $\beta$ -hydroxylation of GA20 to the biologically active GA1, a late step in the GA synthesis pathway. This inhibition of GA1 production leads to a reduction in cell elongation, resulting in decreased stem length and more compact plant growth.

Q2: Which plant species are known to be sensitive to **Trinexapac-ethyl**?

A2: While **Trinexapac-ethyl** is used to manage growth in various grasses and cereals, some species can exhibit sensitivity. For instance, studies have shown that certain turfgrass species

like St. Augustine grass and Bahiagrass may be less responsive to its growth-regulating effects, while others can be more sensitive. Some dicotyledonous plants can also be affected. For example, bean plants have shown sensitivity at higher doses, and grape plants have exhibited symptoms ranging from light to moderate. In one study, carrot was identified as a particularly sensitive species. Maize has also shown sensitivity, especially when the compound is applied after the V6 growth stage.

Q3: What are the typical symptoms of **Trinexapac-ethyl** phytotoxicity?

A3: Phytotoxicity symptoms can vary depending on the plant species and the application rate. General symptoms of herbicide or growth regulator injury can include distorted or irregular growth, cupping or curling of leaves, yellowing (chlorosis), and stunting. Specifically for **Trinexapac-ethyl**, observed symptoms in sensitive plants can include transient chlorosis. In some cases, especially with repeated applications or higher doses, it can lead to a loss of color. It's important to differentiate these symptoms from those caused by pathogens or nutrient deficiencies.

Q4: Can **Trinexapac-ethyl** phytotoxicity be reversed?

A4: In many cases, phytotoxicity from **Trinexapac-ethyl** is transient, and plants can recover. For example, phytotoxic symptoms observed in peanut plants at a higher dose disappeared 21 days after application. Similarly, crop injury in spring wheat was no longer detectable 14 days after application. Recovery often depends on the dose, the plant's growth stage, and environmental conditions. Providing optimal growing conditions can support the plant's recovery. New growth will typically appear healthy if the plant is recovering.

## Troubleshooting Guide

This guide addresses specific issues that may arise during experiments involving **Trinexapac-ethyl**.

Issue 1: Unexpected yellowing or chlorosis of leaves after application.

- **Possible Cause:** This is a common symptom of phytotoxicity, especially at higher application rates or in sensitive species.
- **Troubleshooting Steps:**

- **Verify Application Rate:** Double-check calculations to ensure the correct concentration and volume were applied.
- **Assess Environmental Conditions:** High temperatures can increase the risk of phytotoxicity. Avoid application on water-stressed plants.
- **Monitor New Growth:** Observe the plant over the next 1-2 weeks. If new growth appears healthy, the plant is likely recovering.
- **Consider a Dose-Response Experiment:** If the issue persists in subsequent experiments, conduct a dose-response study to determine the optimal, non-phytotoxic concentration for your specific plant species.

Issue 2: Severe stunting or cessation of growth beyond the desired regulation.

- **Possible Cause:** The application rate may be too high for the specific species or cultivar, leading to excessive inhibition of gibberellin synthesis.
- **Troubleshooting Steps:**
  - **Review Literature for Species-Specific Rates:** Consult research papers for recommended application rates for the plant species you are working with.
  - **Reduce Application Rate:** In your next experiment, decrease the application rate by 25-50% and observe the plant's response.
  - **Evaluate Application Timing:** The plant's growth stage can influence its sensitivity. Applications during critical developmental phases may have more pronounced effects. Consider adjusting the timing of the application in relation to the plant's phenology.

Issue 3: Inconsistent results or lack of expected growth regulation.

- **Possible Cause:** Several factors could contribute to a lack of efficacy, including incorrect application, environmental conditions, or plant-specific factors.
- **Troubleshooting Steps:**

- Ensure Thorough Foliar Coverage: **Trinexapac-ethyl** is absorbed through the leaves. Ensure a uniform and complete spray application. The use of a surfactant may improve coverage, but should be tested for phytotoxicity first.
- Check for Rainfall or Irrigation: Rainfall or overhead irrigation shortly after application can wash the product off the leaves before it is fully absorbed. Check the product label for the recommended rainfast period.
- Consider Plant Metabolism: Some species may metabolize the compound more rapidly, or have a less sensitive gibberellin biosynthesis pathway.

## Data Presentation

Table 1: Phytotoxicity of **Trinexapac-ethyl** on Various Dicotyledonous Species

Plant Species	Dose (g ha <sup>-1</sup> )	Phytotoxicity Symptoms Observed (Days After Application)	Outcome
Peanut	200	Average of 6% phytotoxicity at 7 DAA	Symptoms disappeared by 21 DAA
Bean	200	Injury signs observed	Sensitive at this dose
Grape	200	Light (1%) to moderate (9%) injury	-
Cotton	100 & 200	No toxicity symptoms	Selective
Soybean	100 & 200	No visible damage	Selective
Potato	100 & 200	No toxicity effects	Selective

Source: Adapted from Correia & Leite, 2012.

Table 2: Growth Reduction in Cool-Season Turfgrass Species with Two Applications of **Trinexapac-ethyl** (0.375 kg a.i. ha<sup>-1</sup>)

Turfgrass Species	Vegetative Growth Reduction (%)
Kentucky bluegrass	-40%
Tall fescue	-33%
Chewing fescue	-21%
Perennial ryegrass	Not significantly reduced
Creeping red fescue	Not significantly reduced

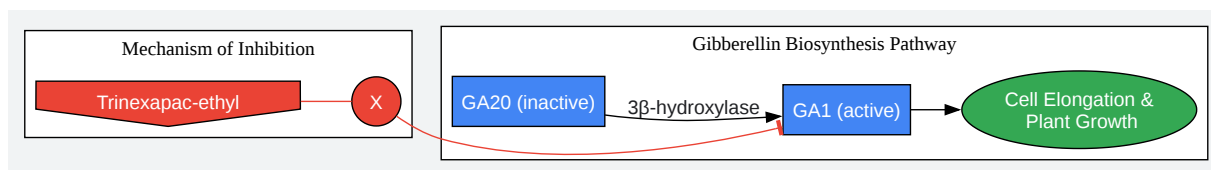
Source: Adapted from Pannacci et al., 2004.

## Experimental Protocols

### Protocol 1: Dose-Response Experiment to Determine Phytotoxicity Threshold

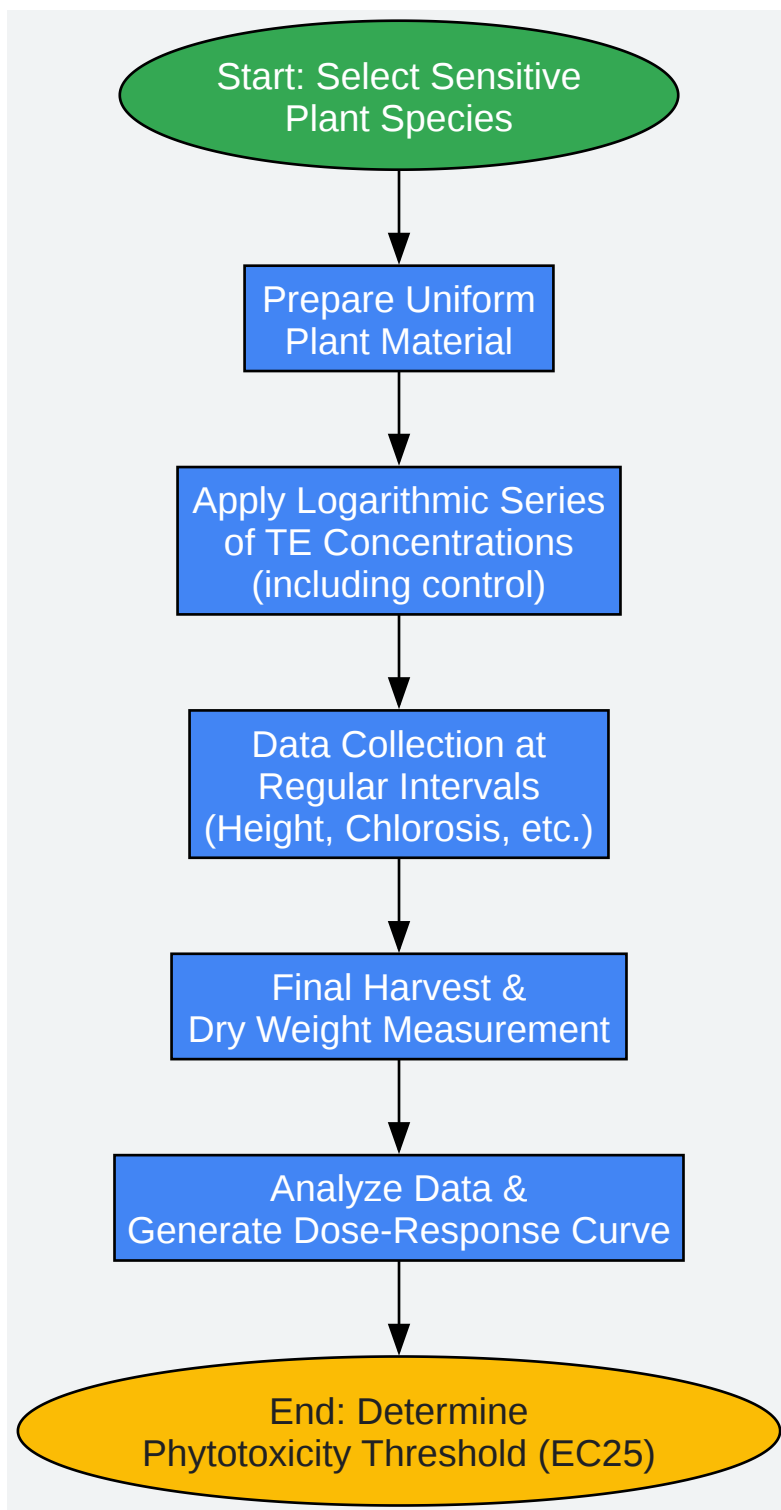
- **Plant Material:** Grow a uniform batch of the sensitive plant species under controlled environmental conditions (e.g., consistent light, temperature, and humidity).
- **Treatment Groups:** Establish several treatment groups, including an untreated control. The **Trinexapac-ethyl** concentrations should span a range from a low, potentially sub-lethal dose to a high dose expected to cause phytotoxicity. A logarithmic series of concentrations is often effective.
- **Application:** Apply the different concentrations of **Trinexapac-ethyl** as a foliar spray to the point of runoff, ensuring consistent application across all plants within a treatment group. Use a randomized complete block design to arrange the plants.
- **Data Collection:** At set time intervals (e.g., 3, 7, 14, and 21 days after application), visually assess phytotoxicity using a rating scale (e.g., 0 = no injury, 100 = plant death). Also, collect quantitative data such as plant height, leaf chlorophyll content (using a SPAD meter), and shoot dry weight at the end of the experiment.
- **Data Analysis:** Analyze the data to determine the dose at which significant phytotoxicity occurs. This can be expressed as the EC25 (the concentration causing a 25% reduction in a measured parameter, like dry weight). Plotting the data will generate a dose-response curve.

## Visualizations



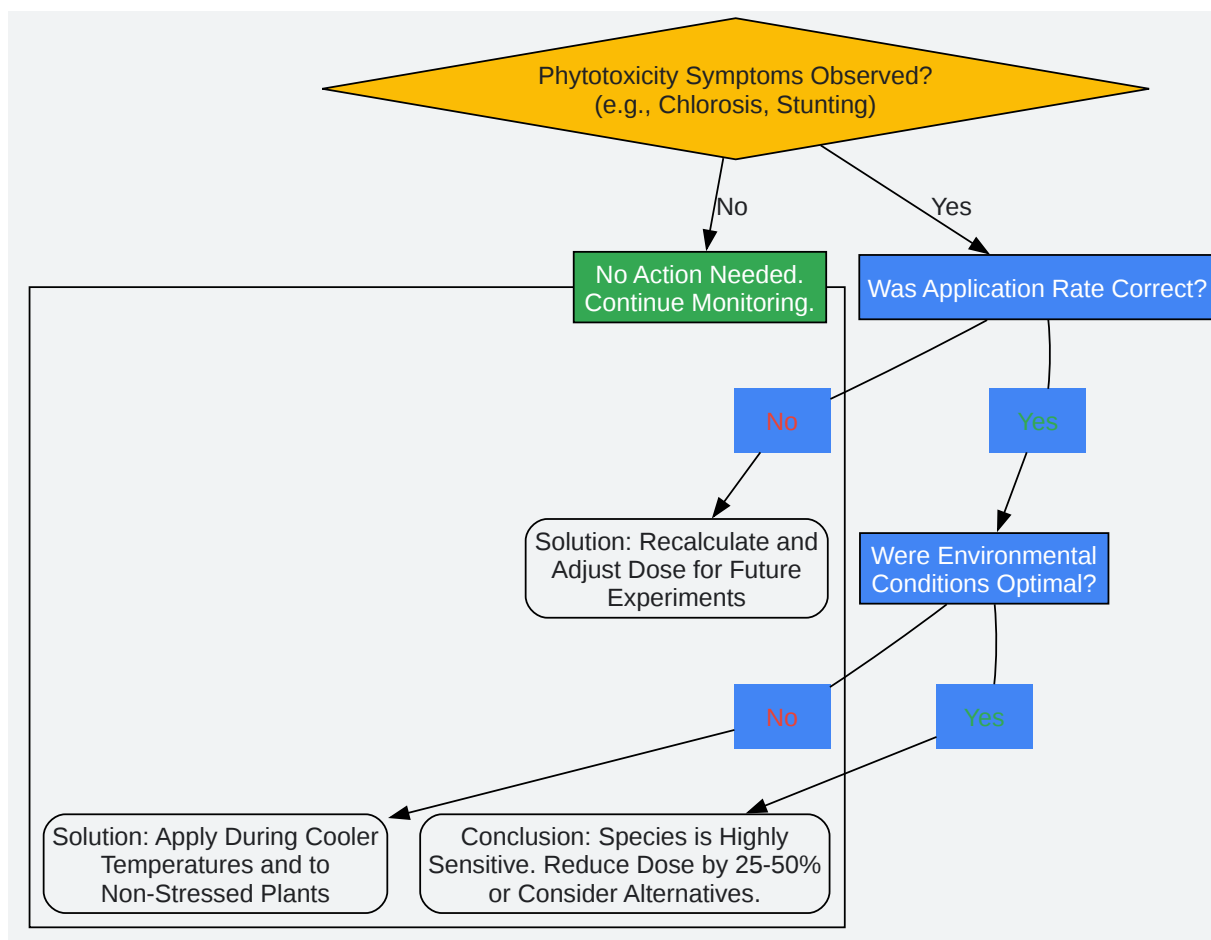
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Caption: Mechanism of **Trinexapac-ethyl** action on the gibberellin pathway.



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Caption: Experimental workflow for a dose-response phytotoxicity assay.



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Caption: Troubleshooting decision tree for **Trinexapac-ethyl** phytotoxicity.

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